

In-depth Technical Guide on the Biological Activity of the Small Molecule DL5050

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Compound of Interest

Compound Name: DL5050

Cat. No.: B607142

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Initial Investigation and Clarification

An extensive search for the small molecule designated "**DL5050**" has revealed no publicly available scientific literature, patents, or database entries corresponding to a compound with this identifier. The designation "**DL5050**" is predominantly associated with Delta Air Lines flight 5050.^{[1][2][3][4][5]}

It is highly probable that "**DL5050**" is a misnomer or an internal, unpublished compound identifier. Without a correct and publicly recognized name or chemical structure, it is not possible to provide a detailed technical guide on its biological activity.

To proceed with your request, please verify the correct name, CAS number, or any other publicly available identifier for the small molecule of interest. Once a correct identifier is provided, a comprehensive technical guide will be generated, adhering to all the core requirements of your original request, including:

- Data Presentation: Summarization of all quantitative data into clearly structured tables.
- Experimental Protocols: Detailed methodologies for all key experiments.

- **Mandatory Visualization:** Creation of diagrams for signaling pathways, experimental workflows, or logical relationships using Graphviz (DOT language).

Illustrative Example of Potential Content (Using a Hypothetical Molecule)

To demonstrate the intended structure and depth of the report, below is an example of how the information would be presented if a known small molecule with defined biological activity were the subject.

Hypothetical Molecule: "Exemplarostat" (EX5050)

1. Overview

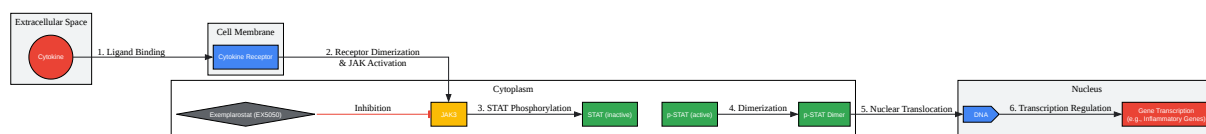
Exemplarostat (EX5050) is a novel small molecule inhibitor of the Janus kinase (JAK) family, with particular selectivity for JAK3. It has shown promise in preclinical models of autoimmune diseases and certain hematological malignancies.

2. Mechanism of Action

EX5050 competitively binds to the ATP-binding site of the JAK3 kinase domain, preventing the phosphorylation and activation of downstream STAT proteins. This blockade of the JAK/STAT signaling pathway leads to the modulation of inflammatory cytokine production and inhibition of lymphocyte proliferation.

3. Signaling Pathway

The following diagram illustrates the canonical JAK/STAT signaling pathway and the point of intervention by Exemplarostat.



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Caption: The JAK/STAT signaling pathway and the inhibitory action of Exemparostat.

4. Quantitative Data

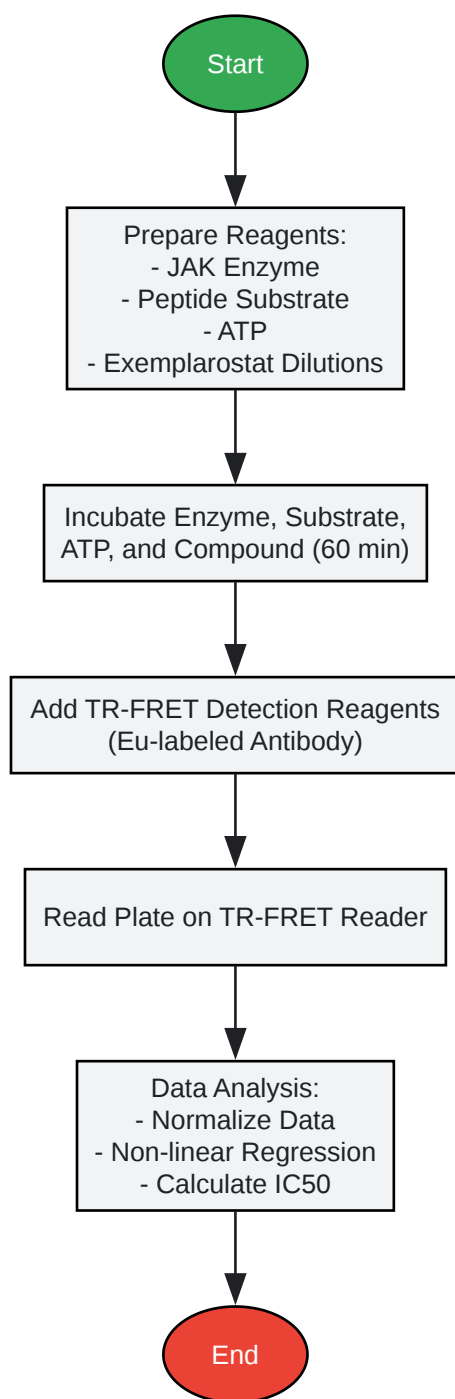
Assay Type	Target	IC50 (nM)	Cell Line	Reference
Kinase Inhibition Assay	JAK1	150	-	[Hypothetical Study 1]
Kinase Inhibition Assay	JAK2	250	-	[Hypothetical Study 1]
Kinase Inhibition Assay	JAK3	5	-	[Hypothetical Study 1]
Cell Proliferation Assay	CTLL-2	25	Murine T-cells	[Hypothetical Study 2]
Cytokine Release Assay	IL-2	40	Human PBMCs	[Hypothetical Study 3]

5. Experimental Protocols

5.1. Kinase Inhibition Assay

- **Objective:** To determine the half-maximal inhibitory concentration (IC50) of Exemplarostat against JAK family kinases.
- **Method:** A time-resolved fluorescence energy transfer (TR-FRET) assay was used. Recombinant human JAK1, JAK2, and JAK3 enzymes were incubated with a peptide substrate and ATP in the presence of varying concentrations of Exemplarostat. The reaction was allowed to proceed for 60 minutes at room temperature. A europium-labeled anti-phosphopeptide antibody was then added, and the TR-FRET signal was measured on a compatible plate reader.
- **Data Analysis:** IC50 values were calculated by non-linear regression analysis using a four-parameter logistic fit.

5.2. Experimental Workflow



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Caption: Workflow for the TR-FRET based kinase inhibition assay.

We look forward to receiving the corrected information to provide you with a comprehensive and accurate technical guide on the biological activity of the small molecule of interest.

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References

- 1. DL5050 (DAL5050) Delta Air Lines Flight Tracking and History 18-Jul-2024 (KATL-KSHV) - [FlightAware \[flightaware.com\]](https://flightaware.com)
- 2. DL5050 (DAL5050) Delta Air Lines Flight Tracking and History - [FlightAware \[flightaware.com\]](https://flightaware.com)
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